

# PF-6274484 binding affinity comparison other TKIs

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Compound Focus: PF-6274484

Cat. No.: S539291

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## Quantitative Data Profile for PF-6274484

Parameter	Value	Experimental Context
Ki (Dissociation Constant)	0.14 nM [1] [2] [3]	High-affinity, irreversible binding to EGFR kinase [1].
Ki for EGFR (WT)	0.18 nM (Ki) [1] [2]	Binding affinity for wild-type EGFR.
IC <sub>50</sub> (Functional Inhibition)	5.8 nM [1] [2] [4]	Inhibits autophosphorylation of wild-type EGFR in A549 cells [1] [2].
IC <sub>50</sub> for EGFR-L858R/T790M	6.6 nM [1] [2]	Inhibits autophosphorylation of the mutant EGFR in H1975 cells [1] [2].

## Understanding the Experimental Data

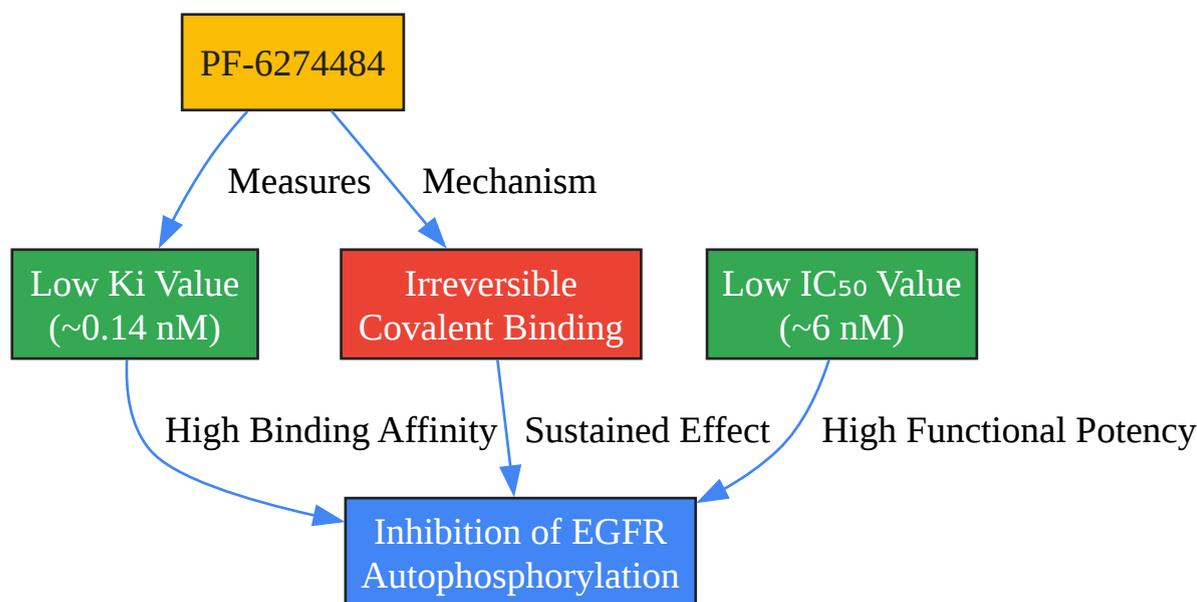
The data in the table comes from standard biochemical and cellular assays used in drug discovery:

- Ki (Inhibition Constant):** This measures the binding affinity between the drug and its target enzyme. A lower Ki value indicates tighter binding [5] [6]. **PF-6274484** is described as an **irreversible**

**covalent inhibitor**, meaning it forms a permanent bond with its target, which often results in a very low  $K_i$  and prolonged activity [1] [4].

- **IC<sub>50</sub> (Half-Maximal Inhibitory Concentration)**: This measures a compound's functional potency—the concentration needed to inhibit a biological process (like protein autophosphorylation) by 50% in a cellular setting [5] [6]. A lower IC<sub>50</sub> indicates higher potency.

The following diagram illustrates the logical relationship between these key metrics and the biological outcome in the context of the experiments performed on **PF-6274484**.



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## References

1. - PF | EGFR | TargetMol 6274484 [targetmol.com]
2. - PF | EGFR kinase inhibitor | CAS# 1035638-91-5 | InvivoChem 6274484 [invivochem.com]
3. [tocris.com/products/pf-6274484\\_5939](https://www.tocris.com/products/pf-6274484_5939) [tocris.com]

4. - PF = 98 HPLC 1035638-91-5 6274484 [sigmaaldrich.com]

5. IC50, EC50 and Kd: What is the Difference and Why Do ... [promegaconnections.com]

6. The difference between Ki, Kd, IC50, and EC50 values [sciencesnail.com]

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